

Essential Safety and Operational Guide for Handling Gallium, triphenyl-

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Compound of Interest

Compound Name: **Gallium, triphenyl-**

Cat. No.: **B094506**

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **Gallium, triphenyl-** (CAS No. 1088-02-4). Given the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guidance is based on information for analogous pyrophoric organometallic compounds, such as triethylgallium, and established best practices for handling air- and moisture-sensitive reagents.

Hazard Identification and Personal Protective Equipment (PPE)

Gallium, triphenyl-, an organogallium compound, is highly reactive and should be treated as a pyrophoric and corrosive material. Organometallic compounds of this nature can ignite spontaneously upon contact with air and react violently with water.^{[1][2]} Severe skin burns and serious eye damage are also significant risks.^[3]

Engineering Controls: All handling of **Gallium, triphenyl-** must be conducted in a certified chemical fume hood or a glovebox with an inert atmosphere (e.g., nitrogen or argon).^[2] An emergency safety shower and eyewash station must be readily accessible.

Personal Protective Equipment (PPE): The following PPE is mandatory when handling **Gallium, triphenyl-**:

- **Eye and Face Protection:** Chemical splash goggles and a face shield are required.^[2]

- Skin Protection:
 - A flame-resistant lab coat (e.g., Nomex) is essential.
 - Wear a chemical-resistant apron.
 - Appropriate footwear that covers the entire foot is mandatory.
- Hand Protection: A two-layer glove system is recommended, consisting of nitrile gloves as the inner layer and neoprene or butyl rubber gloves as the outer layer.[\[4\]](#)

Quantitative Data

Property	Value	Reference
CAS Number	1088-02-4	[5] [6]
Molecular Formula	C ₁₈ H ₁₅ Ga	[5] [6]
Molecular Weight	301.03 g/mol	[5] [6]
Physical State	Solid	
Melting Point	Data not available	[5]
Boiling Point	Data not available	[5]
Pyrophoric Hazard	Assumed based on analogous compounds	[3]
Water Reactivity	Assumed to be highly reactive	[1]
Corrosivity	Causes severe skin and eye damage	[3]

Operational Plan: Step-by-Step Handling Procedures

Preparation:

- Ensure the chemical fume hood or glovebox is certified and functioning correctly.

- Remove all flammable materials and sources of ignition from the work area.
- Have a Class D fire extinguisher (for combustible metals) or dry sand readily available.
- Prepare and label all necessary dry and inert glassware.
- Ensure all required PPE is correctly worn before handling the compound.

Handling:

- Handle **Gallium, triphenyl-** under an inert atmosphere at all times to prevent contact with air and moisture.[\[3\]](#)
- Use standard Schlenk line or glovebox techniques for all transfers.
- For transfers, use a clean, dry syringe or cannula.
- After transfer, immediately cap the reagent bottle securely.
- Clean any residual material from the syringe or cannula by rinsing with a dry, inert solvent.

Disposal Plan: Step-by-Step Quenching and Waste Disposal

Unreacted **Gallium, triphenyl-** and contaminated materials must be quenched before disposal. This process should be performed in a fume hood, away from flammable materials.

Quenching Procedure:

- Dilute the **Gallium, triphenyl-** waste with a high-boiling, non-reactive solvent such as toluene or hexane.[\[1\]](#)
- Cool the mixture in an ice bath.
- Slowly and carefully add a quenching agent, such as isopropanol, dropwise with stirring.[\[1\]](#)
- Once the reaction with the alcohol has ceased, slowly add methanol, followed by the very cautious addition of water.[\[7\]](#)

- Neutralize the resulting solution with a mild acid like citric or acetic acid.[1]
- Dispose of the final solution as hazardous aqueous waste in a properly labeled container.

Emergency Procedures and First Aid

In Case of a Spill:

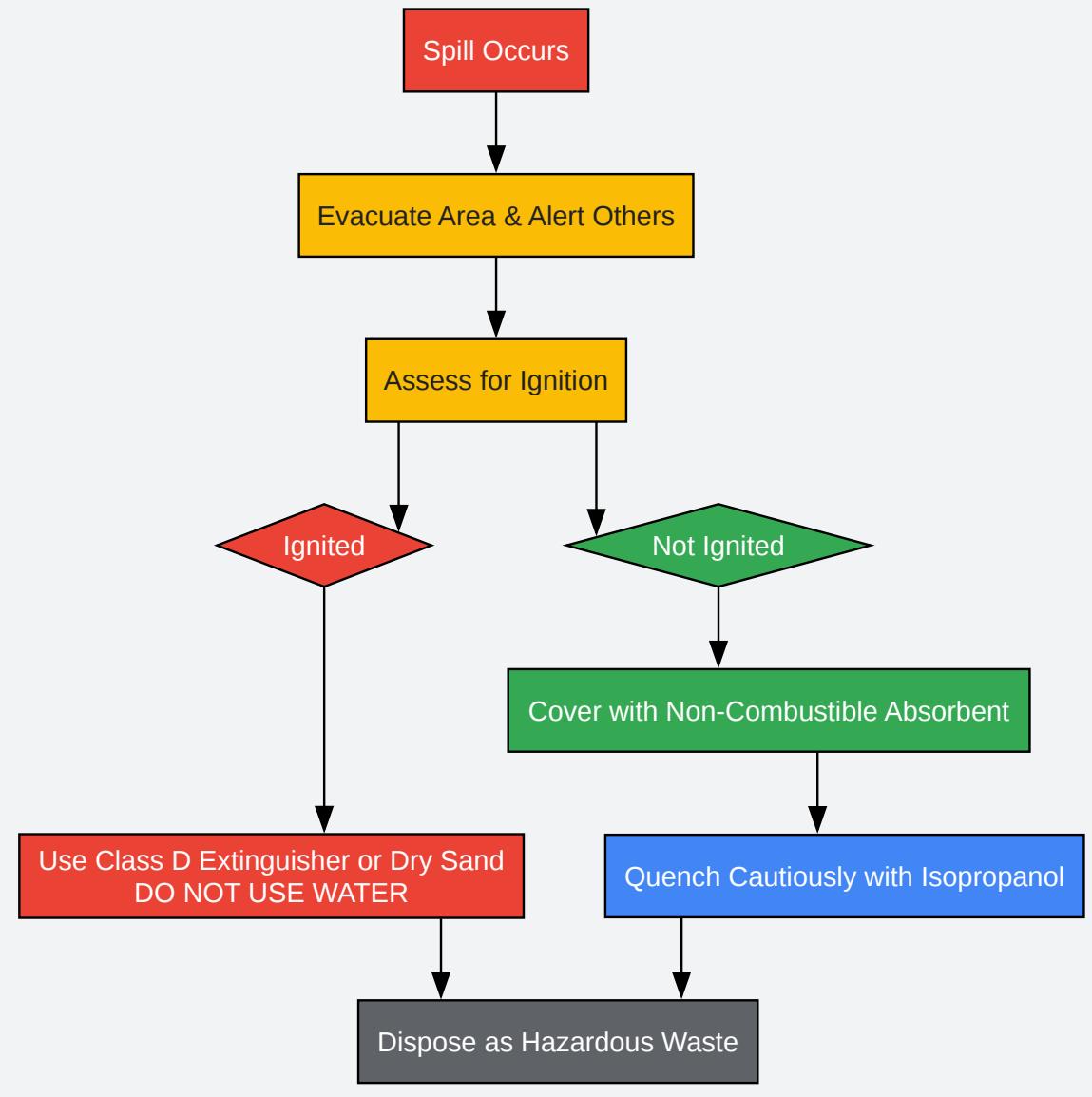
- Evacuate the immediate area and alert nearby personnel.
- If the spill ignites, use a Class D fire extinguisher or cover the spill with dry sand. DO NOT USE WATER OR A CO₂ EXTINGUISHER.
- For unignited spills, cover with a non-combustible absorbent material and quench cautiously as described in the disposal plan.

First Aid Measures:

- Inhalation: Move the individual to fresh air. Seek immediate medical attention.[8]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[8]
- Eye Contact: Immediately flush the eyes with water for at least 20 minutes, holding the eyelids open. Seek immediate medical attention.[8]
- Ingestion: Do not induce vomiting. Rinse the mouth with water and drink plenty of water. Seek immediate medical attention.[8]

Emergency Response Workflow

Gallium, triphenyl- Spill Response

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Caption: Workflow for responding to a **Gallium, triphenyl-** spill.

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